

Spectroscopic Analysis of 3-Bromo-5-hydroxybenzaldehyde: An In-depth Technical Guide

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Compound of Interest

Compound Name: 3-Bromo-5-hydroxybenzaldehyde

CAS No.: 199177-26-9

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed analysis of the infrared (IR) and mass spectrometry (MS) characteristics of **3-Bromo-5-hydroxybenzaldehyde**. While direct experimental data for this specific molecule is not readily available in public repositories, this document extrapolates the expected spectral features based on the analysis of closely related isomers and substituted benzaldehydes. This guide is intended to support researchers and scientists in identifying and characterizing this compound in various experimental settings.

Molecular Structure and Properties

3-Bromo-5-hydroxybenzaldehyde is an aromatic aldehyde with the chemical formula $C_7H_5BrO_2$ and a molecular weight of 201.02 g/mol ^[1]. Its structure consists of a benzene ring substituted with a bromine atom, a hydroxyl group, and a formyl (aldehyde) group at positions 3, 5, and 1, respectively. The presence of these functional groups gives the molecule distinct spectroscopic signatures.

Infrared (IR) Spectroscopy

Infrared spectroscopy is a powerful technique for identifying the functional groups present in a molecule. The IR spectrum of **3-Bromo-5-hydroxybenzaldehyde** is expected to exhibit characteristic absorption bands corresponding to the O-H, C=O, C-H, and C-Br bonds, as well as aromatic C=C stretching.

Predicted Infrared Absorption Data

The following table summarizes the expected major IR absorption peaks for **3-Bromo-5-hydroxybenzaldehyde**. These predictions are based on the known absorption ranges for similar aromatic compounds.

Functional Group	Vibrational Mode	Expected Wavenumber (cm ⁻¹)	Intensity
Hydroxyl (-OH)	O-H Stretch (phenolic)	3200 - 3600	Strong, Broad
Aldehyde (-CHO)	C-H Stretch	2820 - 2880 and 2720 - 2780	Medium to Weak
Aldehyde (-CHO)	C=O Stretch	1680 - 1700	Strong
Aromatic Ring	C=C Stretch	1550 - 1600	Medium to Strong
Aromatic Ring	C-H Bending (out-of-plane)	800 - 900	Strong
Aryl Halide	C-Br Stretch	500 - 600	Medium to Strong

Experimental Protocol for IR Spectroscopy

A standard protocol for obtaining an Attenuated Total Reflectance (ATR)-FTIR spectrum is as follows:

- **Sample Preparation:** Ensure the **3-Bromo-5-hydroxybenzaldehyde** sample is a dry, solid powder.
- **Instrument Setup:**

- Use a Fourier Transform Infrared (FTIR) spectrometer equipped with an ATR accessory (e.g., a diamond crystal).
- Record a background spectrum of the clean, empty ATR crystal.
- Sample Analysis:
 - Place a small amount of the sample onto the ATR crystal, ensuring complete coverage.
 - Apply pressure using the ATR clamp to ensure good contact between the sample and the crystal.
 - Acquire the sample spectrum. Typically, 16 to 32 scans are co-added at a resolution of 4 cm^{-1} .
- Data Processing:
 - The instrument software will automatically subtract the background spectrum from the sample spectrum to produce the final absorbance spectrum.
 - Label the significant peaks and compare them with the expected values.

Mass Spectrometry

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a compound, which is crucial for structural elucidation. Electron Ionization (EI) is a common technique used for the analysis of small organic molecules.

Predicted Mass Spectrometry Data

Upon electron ionization, **3-Bromo-5-hydroxybenzaldehyde** is expected to form a molecular ion peak (M^+). Due to the presence of bromine, which has two major isotopes (^{79}Br and ^{81}Br) in nearly equal abundance, the molecular ion will appear as a pair of peaks (M^+ and $M+2^+$) of similar intensity, separated by 2 m/z units. The primary fragmentation pathways for benzaldehydes typically involve the loss of the formyl group or its components.

The following table outlines the predicted major fragments for **3-Bromo-5-hydroxybenzaldehyde** in an EI mass spectrum.

m/z Value	Proposed Fragment Ion	Neutral Loss	Notes
200/202	$[\text{C}_7\text{H}_5\text{BrO}_2]^+$	-	Molecular ion ($\text{M}^+/\text{M}+2^+$)
199/201	$[\text{C}_7\text{H}_4\text{BrO}_2]^+$	H	Loss of a hydrogen radical
171/173	$[\text{C}_6\text{H}_4\text{BrO}]^+$	CHO	Loss of the formyl radical
143/145	$[\text{C}_5\text{H}_4\text{Br}]^+$	CO	Subsequent loss of carbon monoxide from the $[\text{M}-\text{CHO}]^+$ fragment
92	$[\text{C}_6\text{H}_4\text{O}]^+$	Br	Loss of a bromine radical
64	$[\text{C}_5\text{H}_4]^+$	CO	Subsequent loss of carbon monoxide from the $[\text{M}-\text{Br}]^+$ fragment

Experimental Protocol for Mass Spectrometry

A general procedure for acquiring an EI mass spectrum using Gas Chromatography-Mass Spectrometry (GC-MS) is as follows:

- Sample Preparation: Dissolve a small amount of **3-Bromo-5-hydroxybenzaldehyde** in a suitable volatile solvent (e.g., dichloromethane or ethyl acetate).
- GC-MS Instrument Setup:
 - Gas Chromatograph (GC):
 - Injector Temperature: 250 °C
 - Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms).

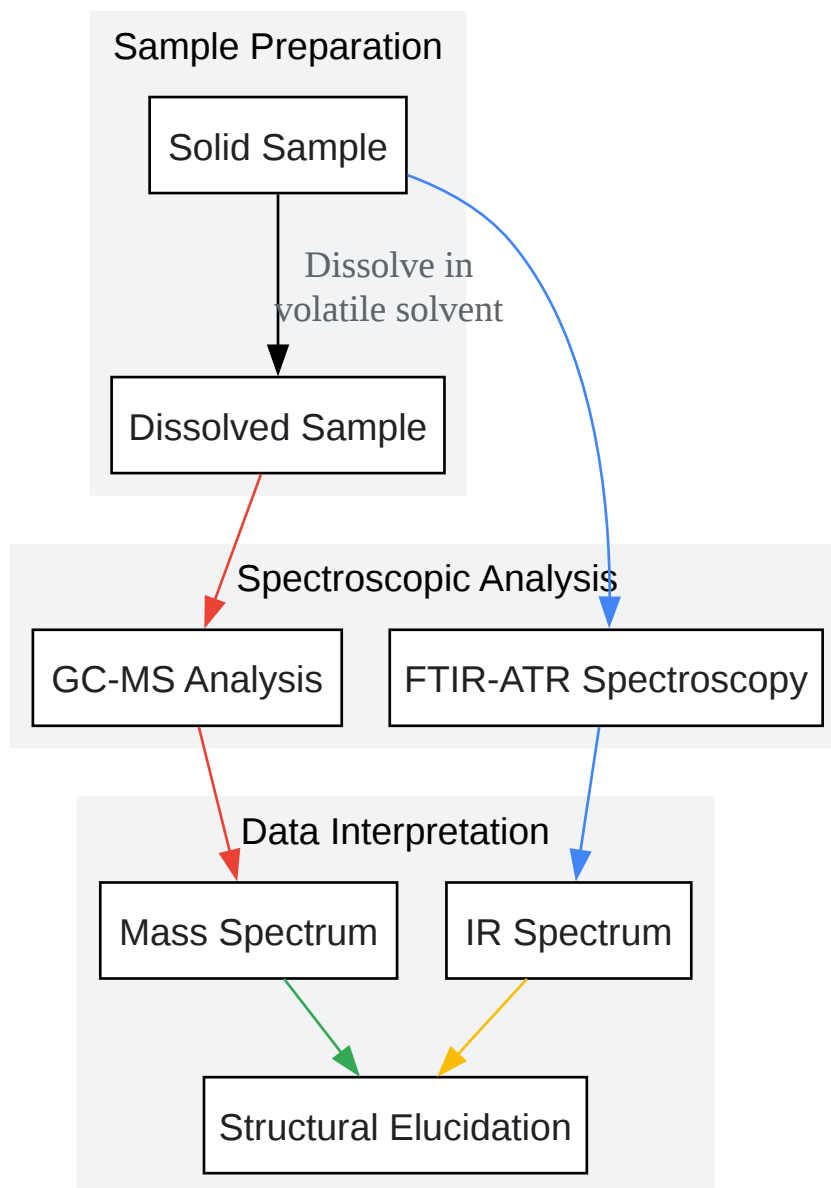
- Oven Program: Start at a low temperature (e.g., 50 °C), hold for 1-2 minutes, then ramp to a high temperature (e.g., 280 °C) at a rate of 10-20 °C/min.
- Carrier Gas: Helium at a constant flow rate.
- Mass Spectrometer (MS):
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Analyzer: Quadrupole or Time-of-Flight (TOF).
 - Scan Range: m/z 40-400.
- Injection and Analysis: Inject a small volume (e.g., 1 µL) of the sample solution into the GC injector. The compound will be separated from the solvent and any impurities on the GC column before entering the mass spectrometer.
- Data Analysis: The resulting mass spectrum for the chromatographic peak corresponding to **3-Bromo-5-hydroxybenzaldehyde** will show the molecular ion and characteristic fragment ions.

Visualizing Spectroscopic Workflows and Fragmentation

General Experimental Workflow

The following diagram illustrates a typical workflow for the spectroscopic analysis of a chemical compound like **3-Bromo-5-hydroxybenzaldehyde**.

General Spectroscopic Analysis Workflow



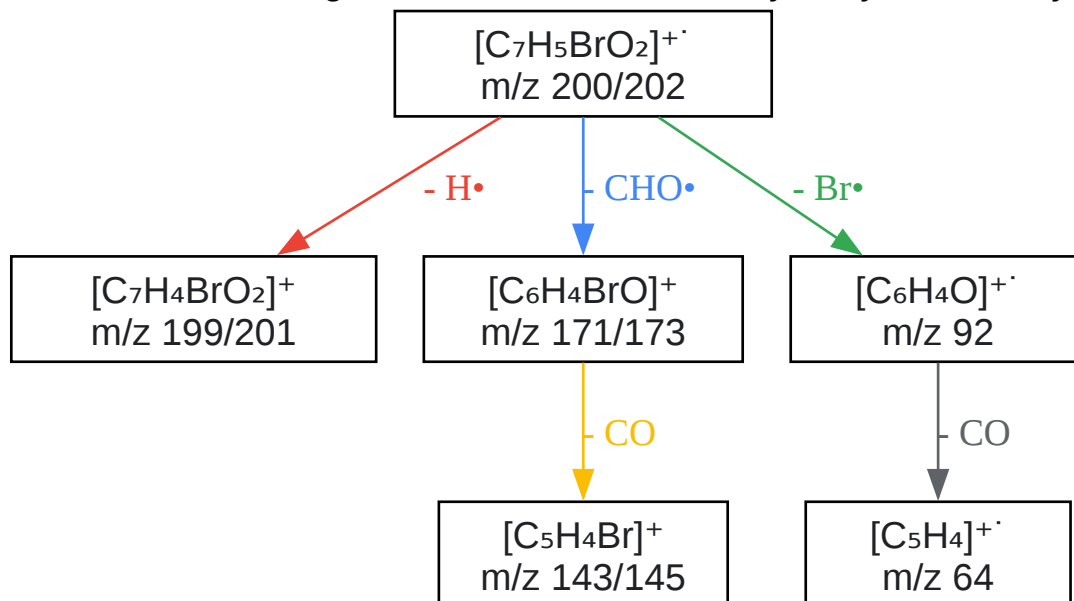
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Caption: General workflow for spectroscopic analysis.

Predicted Mass Spectrometry Fragmentation Pathway

The diagram below outlines the predicted major fragmentation pathway for **3-Bromo-5-hydroxybenzaldehyde** under electron ionization.

Predicted EI-MS Fragmentation of 3-Bromo-5-hydroxybenzaldehyde



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Caption: Predicted mass spectrometry fragmentation pathway.

This guide provides a foundational understanding of the expected IR and mass spectral characteristics of **3-Bromo-5-hydroxybenzaldehyde**. Experimental verification is recommended to confirm these predictions.

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References

- 1. 3-Bromo-5-hydroxybenzaldehyde | C₇H₅BrO₂ | CID 16641084 - PubChem [pubchem.ncbi.nlm.nih.gov]
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